

A Comprehensive Technical Guide to 3,7-Dimethyl-1-octanol

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octanol

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This document provides a detailed overview of **3,7-Dimethyl-1-octanol**, a significant fragrance ingredient with applications in various commercial products. It covers its chemical identity, physical and chemical properties, and production methods.

Chemical Identity and Synonyms

3,7-Dimethyl-1-octanol is a colorless liquid known for its waxy, rose-petal-like odor.^[1] It is scientifically identified by its CAS number 106-21-8.^{[2][3]} This compound is recognized by a variety of synonyms across different contexts and databases.

A comprehensive list of its alternative names is provided below to aid in research and substance identification.

Synonym	Source
Tetrahydrogeraniol	[4] [5]
Dihydrocitronellol	[3] [5]
3,7-Dimethyloctan-1-ol	[3] [5] [6]
1-Octanol, 3,7-dimethyl-	[3] [5]
Pelargol	[3] [5]
Dimethyloctanol	[3] [5]
Perhydrogeraniol	[3] [5]
Geraniol tetrahydride	[3] [5]
2,6-Dimethyl-8-octanol	[3] [5]
Citronellol, dihydro-	[3] [5]
Geraniol, perhydro-	[3] [5]
Geraniol, tetrahydro-	[3] [5]
NSC 18917	[3] [5]

Physicochemical Properties

Understanding the physical and chemical properties of **3,7-Dimethyl-1-octanol** is crucial for its application in research and product formulation. The following table summarizes its key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂ O	[2][7]
Molecular Weight	158.28 g/mol	[2]
CAS Number	106-21-8	[2][3]
Density	0.828 g/mL at 20 °C	[1]
Boiling Point	98-99 °C at 9 mmHg	[1]
Refractive Index	n ₂₀ /D 1.436	[1]
Flash Point	97 °C (closed cup)	
Vapor Pressure	<0.01 mmHg at 20 °C	
Solubility	Insoluble in water; soluble in alcohol and oils.	[1]

Experimental Protocols: Production Methods

3,7-Dimethyl-1-octanol is produced commercially through the chemical reduction of other organic compounds.[1] The primary methods involve the hydrogenation of geraniol or citronellol.

Protocol: Hydrogenation of Geraniol/Citronellol

- Reactants: Geraniol or citronellol.
- Catalyst: A nickel catalyst is typically used to facilitate the reaction.[1]
- Process: The hydrogenation process involves the addition of hydrogen across the double bonds of geraniol or citronellol. This reaction saturates the molecule, converting it to **3,7-Dimethyl-1-octanol**.
- By-product: This compound can also be generated as a by-product during the synthesis of citronellol from geraniol or nerol.[1]

This process is favored for its efficiency and is a common method for industrial-scale production.

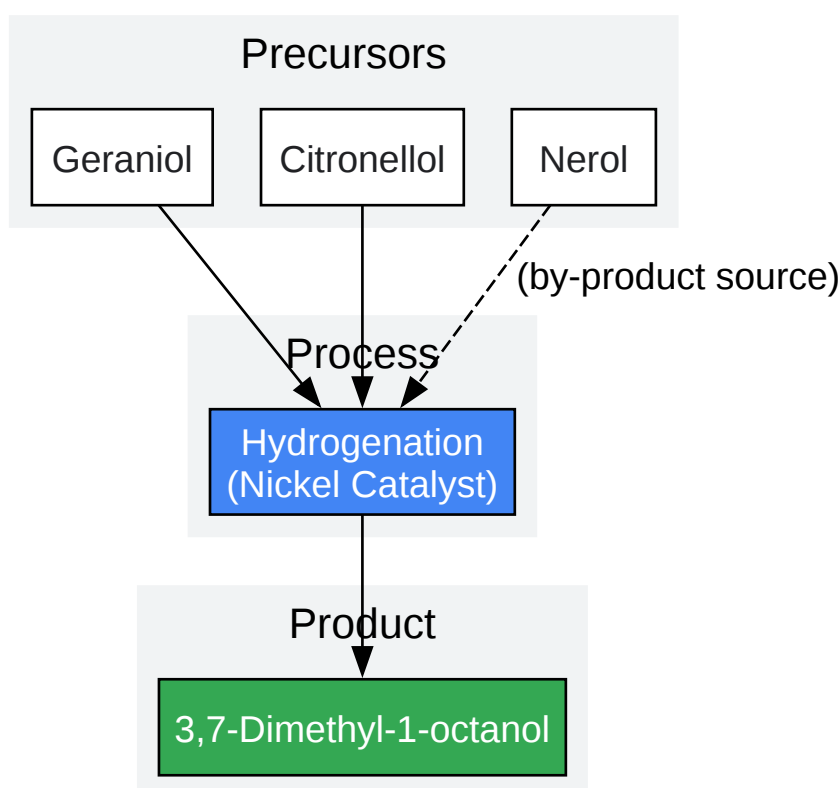
Applications and Stability

Due to its chemical stability, **3,7-Dimethyl-1-octanol** is a preferred fragrance ingredient in a variety of household products.[1] It is also used as a flavor ingredient in foods and has been investigated for its potential as a biofuel and pest repellent.[1][6] The compound is noted for its waxy, rose-like scent and is frequently used in floral fragrances, often in combination with citronellol, geraniol, or nerol.[8]

Logical Relationships and Production Workflow

The synthesis of **3,7-Dimethyl-1-octanol** is a straightforward chemical process. The diagram below illustrates the logical workflow from precursor molecules to the final product.

Synthesis of 3,7-Dimethyl-1-octanol



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Caption: Production workflow for **3,7-Dimethyl-1-octanol**.

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References

- 1. 3,7-DIMETHYL-1-OCTANOL | 106-21-8 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. 1-Octanol, 3,7-dimethyl- [webbook.nist.gov]
- 4. 3,7-Dimethyl-1-octanol 106-21-8 | TCI AMERICA [tcichemicals.com]
- 5. 3,7-Dimethyl-1-octanol | C₁₀H₂₂O | CID 7792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. ScenTree - Tetrahydrogeraniol (CAS N° 106-21-8) [scentree.co]
- 8. afchemicals.com [afchemicals.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,7-Dimethyl-1-octanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074485#synonyms-for-3-7-dimethyl-1-octanol\]](https://www.benchchem.com/product/b074485#synonyms-for-3-7-dimethyl-1-octanol)

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